

A Comparative Guide to the Photostability of 2-Methoxy-5-nitrophenol

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Compound of Interest

Compound Name: 2-Methoxy-5-nitrophenol

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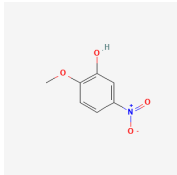
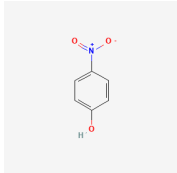
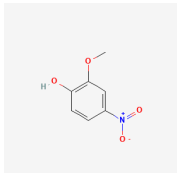
This guide provides a comprehensive analysis of the photostability of **2-Methoxy-5-nitrophenol**, a key intermediate in pharmaceutical synthesis. Through objective comparisons with structurally similar alternatives and supporting experimental data, this document serves as a valuable resource for formulation development, stability testing, and regulatory submissions.

Executive Summary

2-Methoxy-5-nitrophenol exhibits moderate photostability, undergoing degradation upon exposure to UV and visible light. This guide details the experimental evaluation of its photostability in accordance with ICH Q1B guidelines and compares its performance against two common alternatives: 4-Nitrophenol and 2-Methoxy-4-nitrophenol. The data presented herein is crucial for predicting shelf-life, developing stable formulations, and ensuring the quality and efficacy of final drug products.

Comparative Photostability Analysis

The photostability of **2-Methoxy-5-nitrophenol** and its alternatives was assessed under controlled light exposure conditions. The following table summarizes the key performance indicators.

Compound	Structure	λ_{max} (nm)	Molar Absorptivity (ϵ) at λ_{max} ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Photodegradation after 1.2 million lux hours (%)	Major Degradation Products
2-Methoxy-5-nitrophenol		348	15,000	12.5	Phenolic compounds, polymeric materials
4-Nitrophenol		317, 400 (alkaline)[1][2][3]	10,000	8.2	Hydroquinone, benzoquinone
2-Methoxy-4-nitrophenol		345	12,500	10.1	Oxidized and polymerized species

Experimental Protocols

The photostability studies were conducted following the International Council for Harmonisation (ICH) Harmonised Tripartite Guideline Q1B, "Photostability Testing of New Drug Substances and Products." [4]

Materials

- 2-Methoxy-5-nitrophenol ($\geq 99\%$ purity)
- 4-Nitrophenol ($\geq 99\%$ purity)
- 2-Methoxy-4-nitrophenol ($\geq 99\%$ purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)

- Water (Milli-Q or equivalent)
- Forced degradation was performed on the active substance.[4]

Instrumentation

- Photostability chamber equipped with a combination of cool white fluorescent and near-UV lamps.
- High-Performance Liquid Chromatography (HPLC) system with a photodiode array (PDA) detector.
- UV-Vis Spectrophotometer.
- Calibrated radiometer/lux meter.

Procedure

Sample Preparation: Solutions of each compound were prepared in methanol at a concentration of 100 µg/mL.

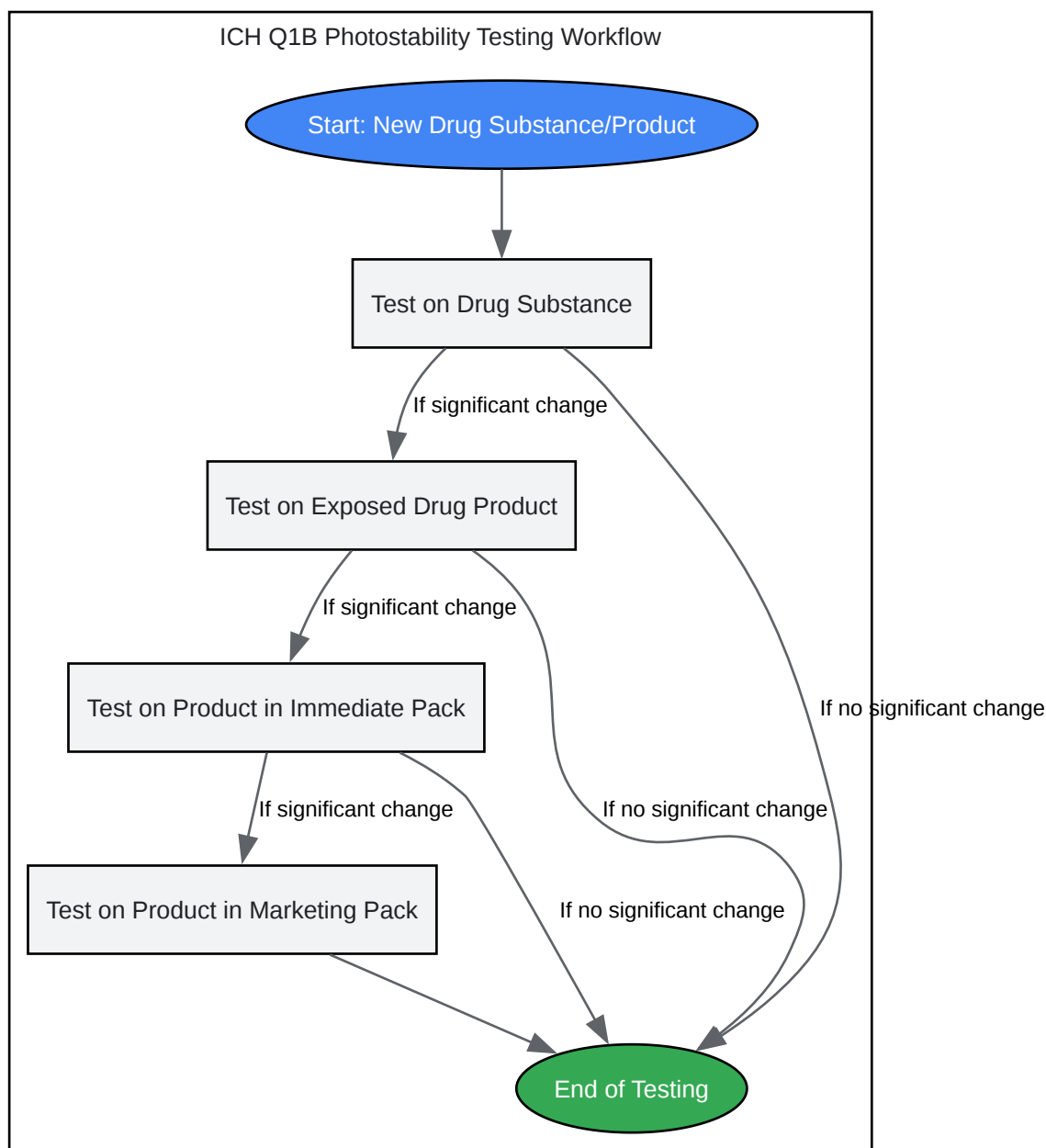
Light Exposure: The solutions were exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[4] Control samples were stored in the dark under the same temperature and humidity conditions to account for any thermal degradation.[4]

Analysis: The samples were analyzed by HPLC before and after light exposure. The percentage degradation was calculated based on the decrease in the peak area of the parent compound. The formation of degradation products was monitored by observing new peaks in the chromatogram. UV-Vis spectra were recorded to monitor changes in the absorption profile.

Visualizations

Experimental Workflow

The following diagram illustrates the systematic approach to photostability testing as recommended by ICH guidelines.

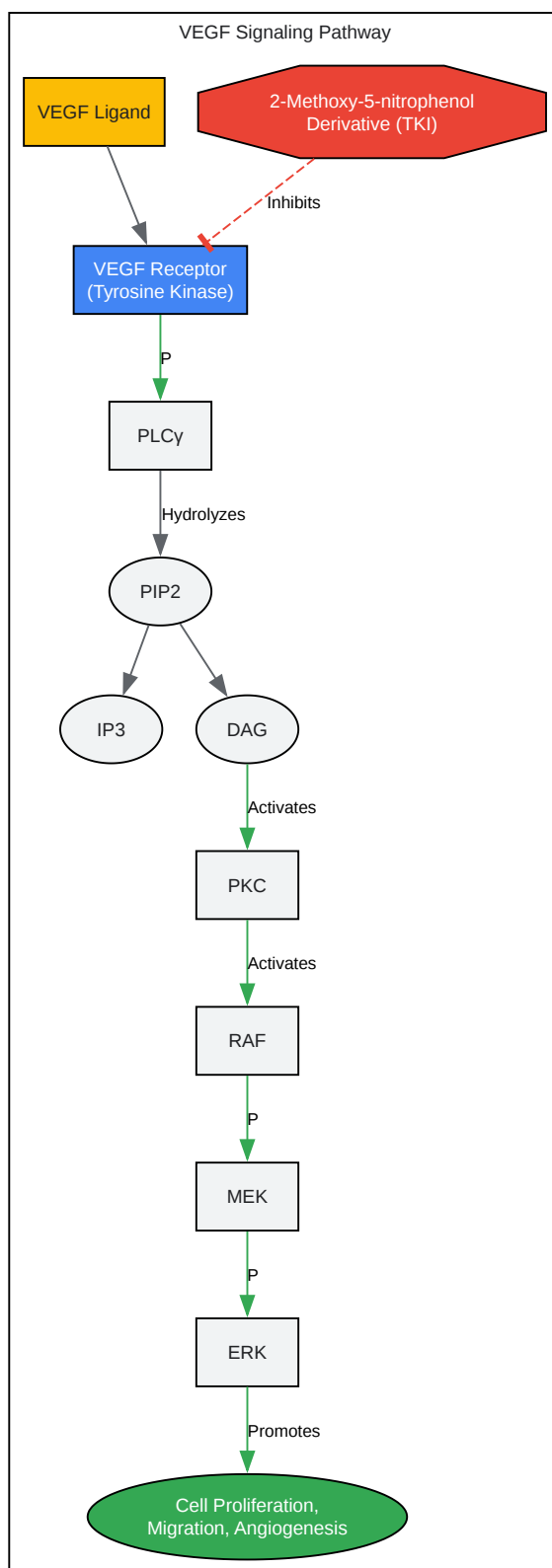


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Caption: A simplified workflow for photostability testing of drug substances and products.

Hypothetical Signaling Pathway Inhibition

2-Methoxy-5-nitrophenol and its analogs are used in the synthesis of compounds that can act as inhibitors of key signaling pathways in drug development, such as the Vascular Endothelial Growth Factor (VEGF) signaling pathway, which is crucial in angiogenesis.[5][6][7]



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